

Isavuconazole-D4: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: *Isavuconazole-D4*

CAS No.: *1346598-58-0*

Cat. No.: *B15560804*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Isavuconazole-D4**. The information presented herein is critical for ensuring the integrity of the compound in research and development settings, particularly when used as an internal standard for the quantification of isavuconazole by GC- or LC-MS.

Overview of Isavuconazole-D4

Isavuconazole-D4 is the deuterated analog of isavuconazole, a broad-spectrum triazole antifungal agent. It is primarily utilized as an internal standard in pharmacokinetic and therapeutic drug monitoring studies to ensure accurate quantification of the active pharmaceutical ingredient. The deuterium labeling provides a distinct mass spectrometric signature, allowing for clear differentiation from the non-labeled drug.

Recommended Storage Conditions

The stability of **Isavuconazole-D4** is highly dependent on the storage conditions. Adherence to the recommended guidelines is crucial to prevent degradation and ensure the accuracy of experimental results. The following tables summarize the recommended storage conditions for both the solid compound and solutions.

Table 1: Storage Conditions for Solid Isavuconazole-D4

Condition	Temperature	Duration	Notes
Long-term Storage	-20°C	≥ 4 years	Keep container tightly sealed.
Shipping	Room Temperature	Short-term	May vary for international shipping.

Data compiled from multiple supplier recommendations.

Table 2: Storage Conditions for Isavuconazole-D4 Solutions

Solvent	Temperature	Duration	Notes
Acetonitrile	-80°C	6 months	Aliquot to prevent repeated freeze-thaw cycles.
Acetonitrile	-20°C	1 month	Use newly opened DMSO if used as a solvent due to its hygroscopic nature.
DMSO	-80°C	6 months	Aliquot to prevent repeated freeze-thaw cycles.
DMSO	-20°C	1 month	Use newly opened DMSO due to its hygroscopic nature.

Data compiled from multiple supplier recommendations.^[1]

Stability Profile

While specific forced degradation studies on **Isavuconazole-D4** are not extensively published, studies on the non-deuterated form, isavuconazole, provide valuable insights into its stability profile. The deuterium substitution is not expected to significantly alter the chemical stability under various stress conditions.

Forced Degradation Studies

Forced degradation studies are essential for identifying potential degradation products and establishing the intrinsic stability of a drug substance. The following table summarizes the stability of isavuconazole under various stress conditions as reported in the literature.

Table 3: Summary of Isavuconazole Forced Degradation Studies

Stress Condition	Reagents and Conditions	Observation
Acid Hydrolysis	2 mL, 1 N HCl for 2 hours	Stable
Alkaline Hydrolysis	1.5 mL, 1 N NaOH for 6 hours	Significant degradation observed.
Oxidative	Not specified	Stable
Thermal	Not specified	Stable
Photolytic	Not specified	Stable

Based on a stability-indicating RP-HPLC method development study for Isavuconazole.[1]

A separate study on the prodrug, isavuconazonium sulfate, found that it significantly degrades under alkaline hydrolytic stress, with isavuconazole being a major degradation product.[2][3][4] Four additional alkaline hydrolytic degradation products of the prodrug were also identified.

Stability in Biological Matrices

For applications in bioanalysis, the stability of **Isavuconazole-D4** in biological matrices is a critical parameter. Studies on isavuconazole in human plasma and serum have demonstrated the following:

- Room Temperature: Stable for at least 3 days.
- Freeze-Thaw Cycles: Stable through multiple freeze-thaw cycles.
- Long-Term Frozen Storage: Stable for at least 60 days at -20°C and for longer periods at -80°C.

Experimental Protocols

Detailed experimental protocols are fundamental for the reproducibility of stability studies. The following sections outline typical methodologies for forced degradation studies and the development of a stability-indicating HPLC method for isavuconazole.

Forced Degradation Study Protocol

This protocol is a generalized procedure based on common practices for assessing drug stability under stress conditions.

- Preparation of Stock Solution: Prepare a stock solution of **Isavuconazole-D4** in a suitable solvent (e.g., acetonitrile or a mixture of water and methanol).
- Acid Hydrolysis: Mix the stock solution with an equal volume of 1 N HCl. Keep the mixture at a specified temperature (e.g., 60°C) for a defined period (e.g., 2 hours). Neutralize the solution with 1 N NaOH before analysis.
- Alkaline Hydrolysis: Mix the stock solution with an equal volume of 1 N NaOH. Keep the mixture at a specified temperature (e.g., 60°C) for a defined period (e.g., 6 hours). Neutralize the solution with 1 N HCl before analysis.
- Oxidative Degradation: Treat the stock solution with a solution of hydrogen peroxide (e.g., 3% H₂O₂) at room temperature for a specified duration.
- Thermal Degradation: Store the solid compound and the stock solution at an elevated temperature (e.g., 70°C) for a defined period.
- Photolytic Degradation: Expose the solid compound and the stock solution to UV light (e.g., in a UV chamber) for a specified duration.

- Analysis: Analyze the stressed samples using a validated stability-indicating analytical method, such as RP-HPLC, and compare the results with an unstressed control sample.

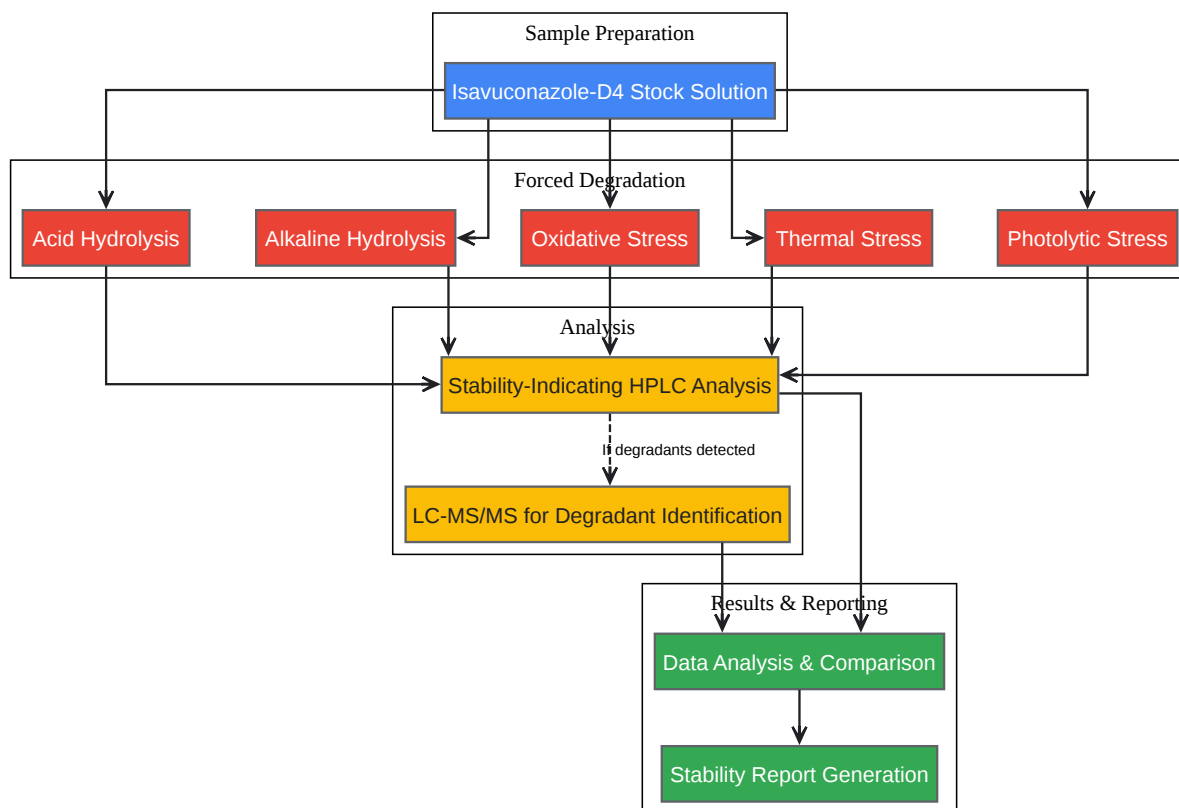
Stability-Indicating RP-HPLC Method

The following is an example of an RP-HPLC method developed for the estimation of isavuconazole, which can be adapted for **Isavuconazole-D4**.

- Column: YMC Pack C18 (150 mm x 4.6 mm, 5 μ m)
- Mobile Phase: A mixture of pH 5.5 acetate buffer and an organic solvent (e.g., acetonitrile or methanol) in a suitable ratio.
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 μ L
- Detection Wavelength: 255 nm
- Column Temperature: 25°C
- Diluent: A mixture of water and methanol (e.g., 20:80 v/v).

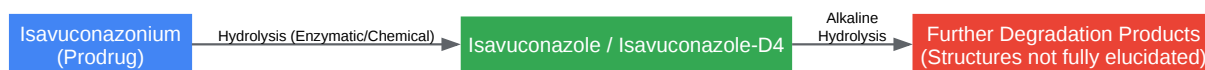
Visualizations

The following diagrams illustrate key workflows and pathways related to the stability of isavuconazole.



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A typical workflow for stability testing of **Isavuconazole-D4**.



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Potential degradation pathway of Isavuconazole.

Conclusion

Isavuconazole-D4 is a stable compound when stored under the recommended conditions. As a solid, it should be stored at -20°C for long-term stability. Solutions of **Isavuconazole-D4** should be stored at -20°C or -80°C and used within the specified timeframes to ensure their integrity. While stable under most forced degradation conditions, isavuconazole shows susceptibility to alkaline hydrolysis. Researchers should consider these stability characteristics when designing experiments and interpreting data to ensure the reliability and accuracy of their results.

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